

4-(4-Bromophenyl)piperidin-2-one molecular weight and formula

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)piperidin-2-one

Cat. No.: B1449678

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An In-depth Technical Guide to 4-(4-Bromophenyl)piperidin-2-one

This technical guide provides comprehensive information on the physicochemical properties and a representative synthetic workflow for **4-(4-Bromophenyl)piperidin-2-one**, a heterocyclic compound of interest in medicinal chemistry and drug development. The structured presentation of data and methodologies is intended to support researchers and scientists in their exploration of this molecule.

Physicochemical Properties

The fundamental molecular characteristics of **4-(4-Bromophenyl)piperidin-2-one** are summarized below. These data are crucial for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ BrNO[1][2]
Molecular Weight	254.12 g/mol [1][2] or 254.13 g/mol [3]
IUPAC Name	4-(4-bromophenyl)piperidin-2-one[1]
CAS Number	1893051-68-7[1][3]

Representative Synthetic Protocol

The following section outlines a generalized, plausible experimental protocol for the synthesis and purification of **4-(4-Bromophenyl)piperidin-2-one**. This methodology is representative of common organic synthesis techniques used for compounds of this class.

Objective: To synthesize **4-(4-Bromophenyl)piperidin-2-one** via a multi-step reaction sequence followed by purification.

Materials:

- Starting materials (e.g., a suitable piperidine precursor and a 4-bromophenyl source)
- Appropriate solvents (e.g., Dichloromethane (DCM), Methanol (MeOH))
- Reagents for reaction (e.g., coupling agents, base)
- Purification media (e.g., Silica gel for column chromatography)
- Standard laboratory glassware and equipment

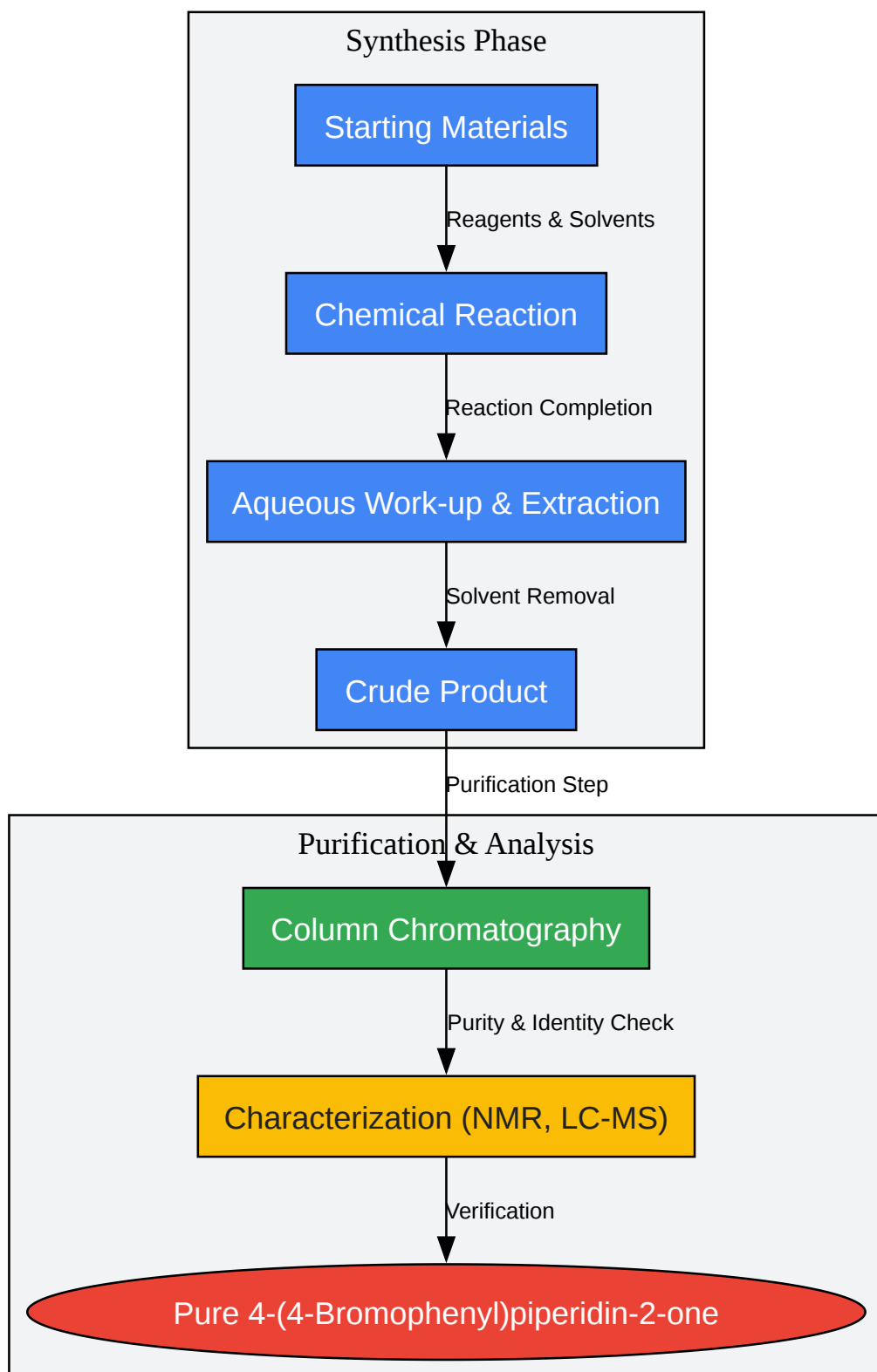
Methodology:

- **Reaction Setup:** The synthesis is initiated by dissolving the starting materials in a suitable solvent within a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** The necessary reagents are added in a controlled manner. The reaction may require heating or cooling to a specific temperature to ensure optimal reaction kinetics and minimize side-product formation.
- **Reaction Monitoring:** The progress of the reaction is monitored by an appropriate analytical technique, such as Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), to determine the point of completion.
- **Work-up:** Upon completion, the reaction mixture is quenched, and the crude product is extracted into an organic solvent. The organic layer is then washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude product.

- **Purification:** The crude material is purified using flash column chromatography on silica gel. A gradient of solvents is typically used to elute the desired compound, separating it from impurities.
- **Characterization:** The final, purified product's identity and purity are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC).

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical progression from starting materials to the final, characterized compound.



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Caption: A flowchart of the synthesis and analysis workflow.

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